

Chemical properties of mercurous nitrate solutions

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Chemical Properties of Mercurous Nitrate Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of mercurous nitrate, Hg₂(NO₃)₂, solutions. It is intended to serve as a critical resource for professionals in research and development who utilize mercury compounds in their work. This document details the compound's physical and chemical characteristics, stability, key reactions, and relevant experimental protocols, presenting quantitative data in accessible formats and illustrating complex processes through detailed diagrams.

Physical and Chemical Properties

Mercurous nitrate, also known as mercury(I) nitrate, is an inorganic compound that typically exists as the dihydrate, $Hg_2(NO_3)_2 \cdot 2H_2O.[1]$ It is a white, crystalline solid that is sensitive to light.[2][3][4]

Table 1: Physical and Chemical Constants of Mercurous Nitrate



Property	Value	Source
Molecular Formula	Hg2(NO3)2	[5]
Molecular Weight	525.19 g/mol (anhydrous)	[1]
Appearance	White, efflorescent crystals	[1][3]
Odor	Slight odor of nitric acid	[1][2]
Density	4.78 g/cm³ (dihydrate)	[1][6]
Melting Point	70 °C (decomposes)	[2][3][6]
Solubility	Soluble in small amounts of warm water, but hydrolyzes in larger amounts.[2] Soluble in dilute nitric acid.[7] Its solubility in water containing 1% HNO ₃ is 7.7%.[3]	

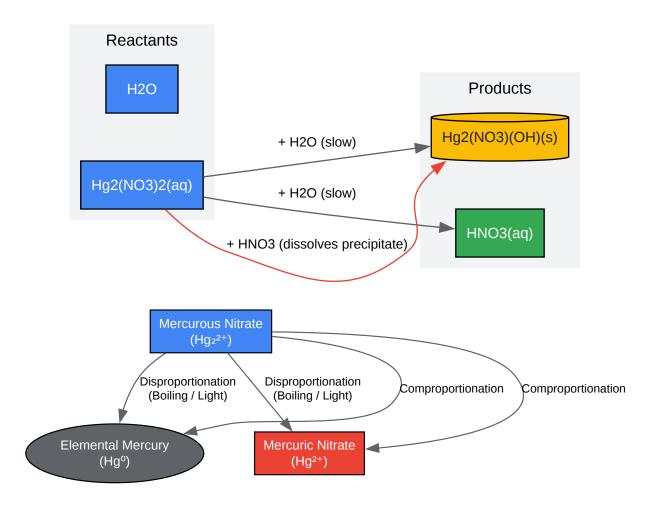
Stability and Key Reactions in Aqueous Solution

Solutions of mercurous nitrate are complex and their stability is governed by several key equilibria: hydrolysis, disproportionation, and comproportionation.

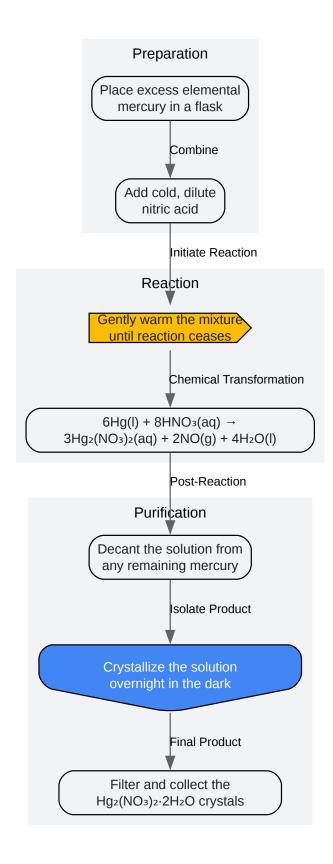
Hydrolysis

Mercurous nitrate solutions are acidic due to a slow reaction with water, which results in the formation of a yellow precipitate of a basic salt, $Hg_2(NO_3)(OH)$.[5] To prevent hydrolysis and maintain a stable solution, a certain amount of nitric acid must be present.[8] The hydrolysis reaction is reversible, and the addition of nitric acid can redissolve the basic salt precipitate.[5]

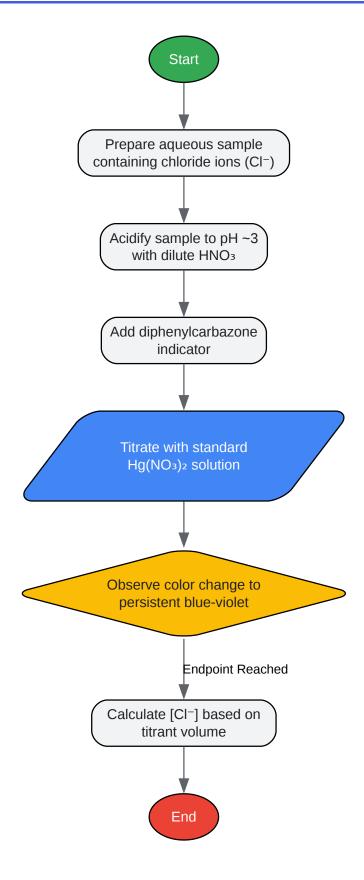












Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Mercurous nitrate | HgNO3 | CID 25247 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. MERCUROUS NITRATE | 7782-86-7 [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. Mercury(I) nitrate Wikipedia [en.wikipedia.org]
- 6. technopharmchem.com [technopharmchem.com]
- 7. Mercury II Nitrate Formula, Structure, Properties, Uses [pw.live]
- 8. inorganic chemistry Obtaining mercury from mercury(II) nitrate Chemistry Stack Exchange [chemistry.stackexchange.com]
- To cite this document: BenchChem. [Chemical properties of mercurous nitrate solutions].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1238544#chemical-properties-of-mercurous-nitrate-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com